

# Application Note: LC-MS/MS Characterization of Strophanthin K Mixtures

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## Compound of Interest

Compound Name: *Strophanthin K*

Cat. No.: *B1257722*

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## Introduction

**Strophanthin K** is a complex mixture of cardiac glycosides extracted from the seeds of *Strophanthus kombe*. These compounds are known for their potent cardiotonic properties, primarily through the inhibition of the Na<sup>+</sup>/K<sup>+</sup>-ATPase enzyme system in cardiac muscle cells. [1] This application note provides a detailed protocol for the characterization and quantification of the major glycoside components of **Strophanthin K** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The methodologies described herein are essential for quality control, pharmacokinetic studies, and new drug discovery efforts centered around these natural products.

## Experimental Protocols

### Sample Preparation: Extraction of Cardiac Glycosides from *Strophanthus kombe* Seeds

A robust extraction method is critical for the accurate profiling of **Strophanthin K**. Based on comparative studies, hydroethanolic extraction under reflux of non-defatted seeds has been shown to yield the highest concentration of cardenolides.[1]

Materials:

- Dried *Strophanthus kombe* seeds
- Ethanol (96%)
- Deionized water
- Reflux apparatus
- Rotary evaporator
- Syringe filters (0.45  $\mu\text{m}$ )

Protocol:

- Grind the dried *Strophanthus kombe* seeds to a fine powder.
- To 10 g of the powdered seeds, add 100 mL of a 70:30 (v/v) ethanol:water solution.
- Perform extraction under reflux for 2 hours.
- Allow the mixture to cool to room temperature and then filter to separate the extract from the solid seed material.
- Concentrate the extract using a rotary evaporator at a temperature not exceeding 50°C until the ethanol is removed.
- Re-dissolve the resulting aqueous extract in a suitable volume of the initial mobile phase for LC-MS/MS analysis.
- Filter the final solution through a 0.45  $\mu\text{m}$  syringe filter prior to injection into the LC-MS/MS system.

## LC-MS/MS Analysis

The separation and detection of the individual glycosides are achieved using a reverse-phase HPLC system coupled to a tandem mass spectrometer.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Reversed-phase C18 column (e.g., 150 mm x 2.1 mm, 5  $\mu$ m particle size)
- Tandem mass spectrometer with an electrospray ionization (ESI) source

#### LC Method:

- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient: A linear gradient from 10% to 60% B over 30 minutes.
- Flow Rate: 0.2 mL/min
- Column Temperature: 30°C
- Injection Volume: 10  $\mu$ L

#### MS/MS Method:

- Ionization Mode: Negative Electrospray Ionization (ESI-)
- Scan Type: Multiple Reaction Monitoring (MRM)
- Precursor and Product Ions: See Table 1 for specific transitions for each analyte. In ESI-MS, **Strophanthin K** glycosides typically form abundant adduct ions with formate,  $[M+HCOO]^-$ . [2] Subsequent MS/MS experiments on the pseudomolecular ions  $[M-H]^-$  yield characteristic fragment ions.[2]

## Data Presentation

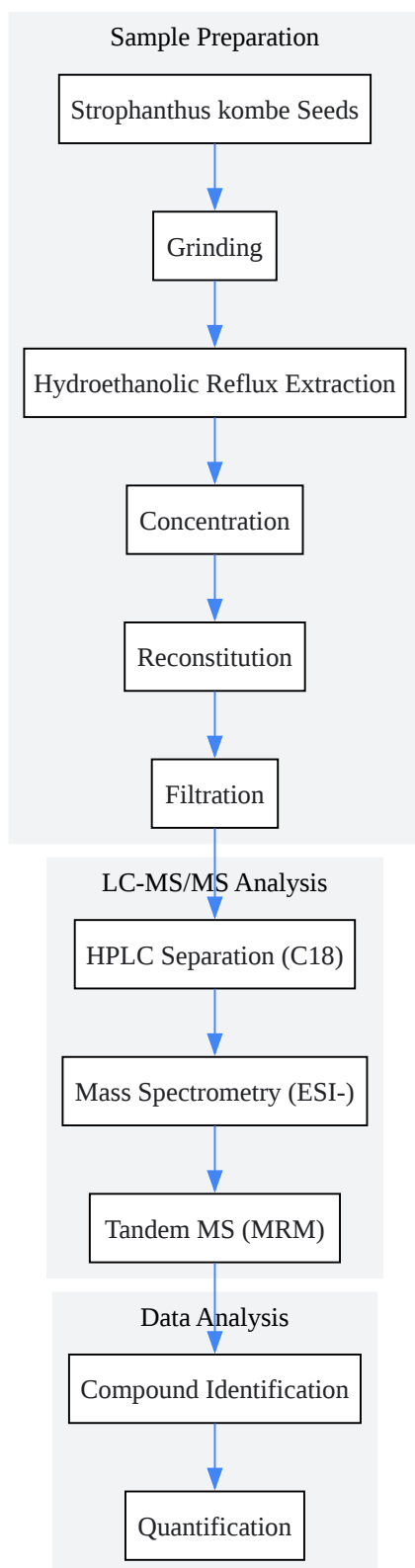
The following table summarizes the key quantitative data for the six major cardiac glycosides identified in **Strophanthin K**, as characterized by LC-MS/MS.[2]

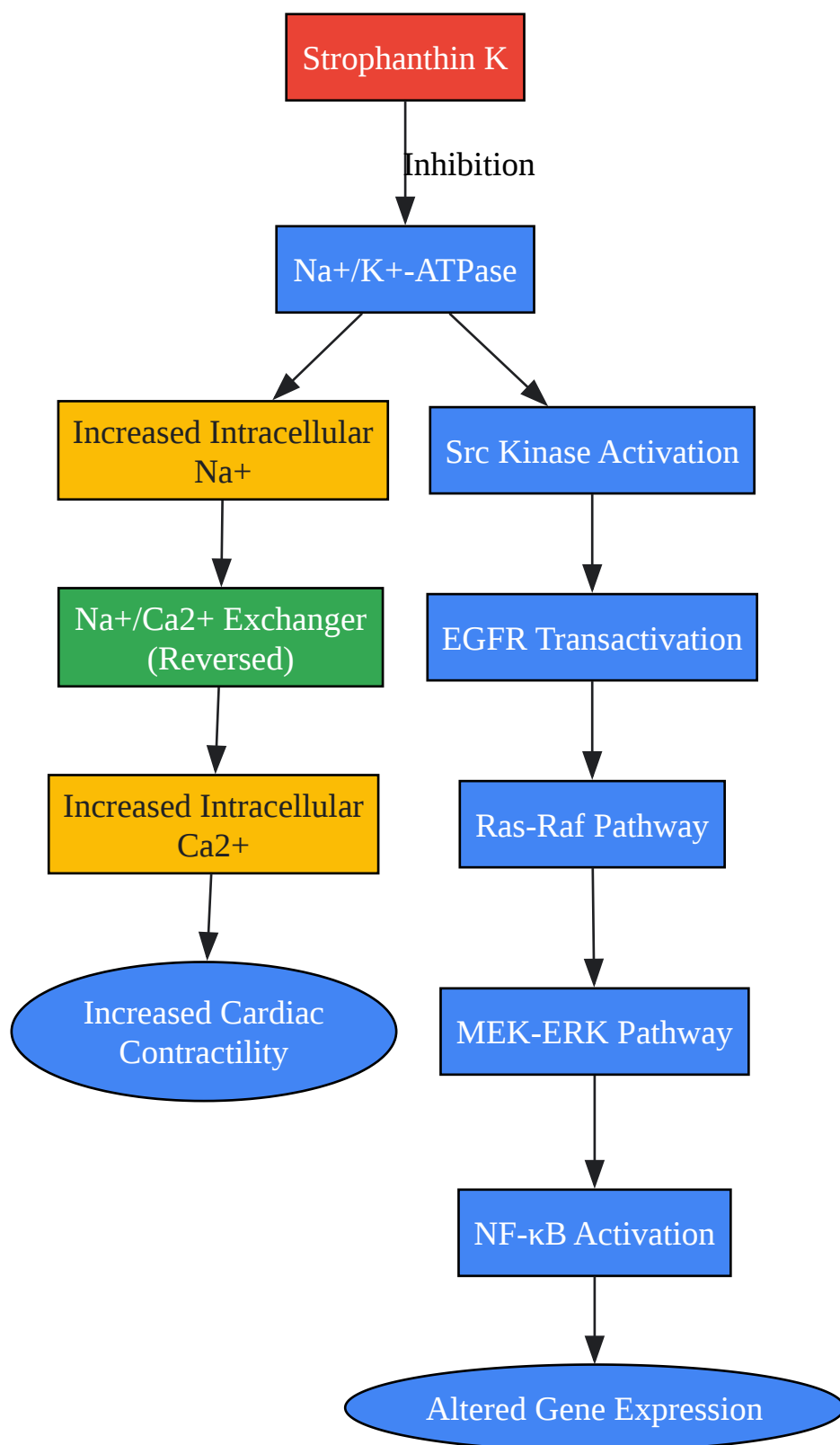
Table 1: LC-MS/MS Parameters for the Major Components of **Strophanthin K**

Compound Name	Retention Time (min)	Precursor Ion (m/z) [M-H] <sup>-</sup>	Major Fragment Ions (m/z)
k-strophanthoside	15.2	711.3	549.2, 403.1, 385.1
k-strophanthin-β	18.5	549.2	403.1, 385.1
Helveticoside (erysimin)	20.1	549.2	403.1, 385.1
Erysimoside	21.8	593.2	403.1, 385.1
Cymarín	23.5	548.3	403.1, 385.1
Neoglucoerysimoside	19.3	755.3	593.2, 403.1

## Mandatory Visualizations

## Experimental Workflow





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## References

- 1. Effect of extraction, microbial fermentation and storage on the cardenolide profile of *Strophanthus kombé* Oliv. seed preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. LC-ESI-MS/MS characterization of strophanthin-K - PubMed [pubmed.ncbi.nlm.nih.gov]
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